

Unveiling Lavendustin B: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Lavendustin B

Cat. No.: B1674586

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Introduction

Lavendustin B, identified by CAS number 125697-91-8, is a synthetic compound that has garnered attention within the scientific community for its specific inhibitory activities.^[1] This technical guide provides a comprehensive overview of **Lavendustin B**, including its chemical and physical properties, biological activities, and potential applications in research, particularly for professionals in drug development and cellular biology.

Chemical and Physical Properties

Lavendustin B, with the molecular formula $C_{21}H_{19}NO_5$, possesses a molecular weight of 365.4 g/mol.^[2] Its chemical name is 5-[bis[(2-hydroxyphenyl)methyl]amino]-2-hydroxybenzoic acid.^{[2][3]} The compound is typically an off-white to yellow solid.^[4]

Table 1: Physicochemical Properties of **Lavendustin B**

Property	Value	Source(s)
CAS Number	125697-91-8	[3][5][6]
Molecular Formula	C ₂₁ H ₁₉ NO ₅	[3][5][7]
Molecular Weight	365.4 g/mol	[2][3][5]
IUPAC Name	5-[bis[(2-hydroxyphenyl)methyl]amino]-2-hydroxybenzoic acid	[2]
Synonyms	N,N-bis(2'-Hydroxybenzyl)-3-aminosalicylic acid, 5-Amino-(N,N'-bis-2-hydroxybenzyl)salicylic Acid	[4][5]
Appearance	Off-white to yellow solid	[4]
Melting Point	140-144°C	[6]
Boiling Point	671.1±55.0 °C (Predicted)	[6]
Density	1.423±0.06 g/cm ³ (Predicted)	[6]
Solubility	Soluble in DMF (10 mg/mL), DMSO (10 mg/mL), and Ethanol (10 mg/mL)	[3]
Storage Temperature	-20°C	[6]

Biological Activity and Uses in Research

Lavendustin B is a multi-target compound primarily utilized in biochemical and pharmacological research.[8] Its key biological activities include the competitive inhibition of glucose transporter 1 (Glut1), inhibition of the interaction between HIV-1 integrase and LEDGF/p75, and weak inhibition of tyrosine kinases.[3][9]

Inhibition of Glucose Transporter 1 (Glut1)

Lavendustin B acts as a competitive inhibitor of Glut1 with a K_i value of 15 μM.[3] This inhibition of the primary glucose transporter in many cell types makes it a valuable tool for

studying cellular metabolism and the effects of glucose deprivation.

Experimental Protocol: Determination of Glut1 Inhibition

A common method to determine the inhibitory constant (K_i) for a competitive inhibitor of Glut1 involves measuring the uptake of a labeled glucose analog, such as 2-deoxy-D- $[^3\text{H}]$ glucose, in a cellular system (e.g., human erythrocytes or a specific cell line) in the presence and absence of the inhibitor. The experimental workflow can be summarized as follows:

Caption: Workflow for determining Glut1 inhibition by **Lavendustin B**.

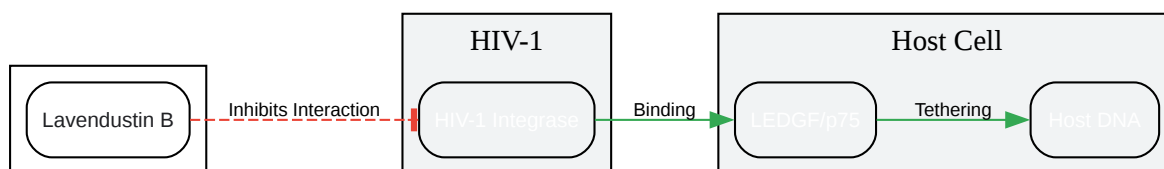
Inhibition of HIV-1 Integrase-LEDGF/p75 Interaction

Lavendustin B has been identified as an inhibitor of the interaction between HIV-1 integrase and the lens epithelium-derived growth factor (LEDGF/p75), a crucial cellular cofactor for viral replication.[9] The reported IC_{50} for this inhibition is $94.07\ \mu\text{M}$. [3] This activity makes it a scaffold of interest in the development of novel anti-HIV therapies.

Signaling Pathway: HIV-1 Integration and Inhibition

The integration of the HIV-1 genome into the host cell's DNA is a critical step in the viral life cycle, mediated by the viral enzyme integrase and the cellular cofactor LEDGF/p75.

Lavendustin B disrupts this interaction.



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Caption: Inhibition of HIV-1 Integrase-LEDGF/p75 interaction by **Lavendustin B**.

Weak Tyrosine Kinase Inhibition

Lavendustin B is characterized as a weak inhibitor of tyrosine kinases, with a reported IC_{50} of 0.49 $\mu\text{g/ml}$.^[3] This property makes it a suitable negative control for its structural analog, Lavendustin A, which is a potent tyrosine kinase inhibitor.^{[3][4]} The ability to differentiate between specific tyrosine kinase inhibition and other cellular effects is crucial in signal transduction research.

Safety and Handling

Lavendustin B is intended for research use only and is not for human or veterinary use.^[3] Standard laboratory safety protocols should be followed when handling this compound. This includes wearing appropriate personal protective equipment such as gloves, safety glasses, and a lab coat. The material safety data sheet (MSDS) should be consulted for detailed safety information.^[10] The compound should be stored at -20°C in a dry place.^[6]

Conclusion

Lavendustin B is a versatile research tool with well-defined inhibitory activities against Glut1 and the HIV-1 integrase-LEDGF/p75 interaction. Its weak activity against tyrosine kinases also provides a valuable control for related studies. The data and experimental frameworks presented in this guide are intended to support researchers and drug development professionals in leveraging the unique properties of **Lavendustin B** for their scientific inquiries.

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